

Naphazoline Hydrochloride proper disposal procedures

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Compound of Interest

Compound Name: Naphazoline Hydrochloride

Cat. No.: B1676944

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Proper handling and disposal of **Naphazoline Hydrochloride** are critical due to its high acute toxicity. This guide provides detailed procedures for its safe management in a laboratory or professional drug development setting. Adherence to these guidelines, in conjunction with local, state, and federal regulations, is essential for ensuring personnel safety and environmental protection.

Immediate Safety and Hazard Information

Warning: Fatal if Swallowed.[1]

Naphazoline Hydrochloride is classified as an acute oral toxicant (Category 2).[2][3] It is crucial to prevent any direct contact, ingestion, or inhalation. All handling and disposal procedures must be conducted by trained personnel equipped with the appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE)

Before handling **Naphazoline Hydrochloride** waste, ensure the following PPE is used:

- Hand Protection: Handle with chemical-resistant gloves that have been inspected prior to use.[2] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[2]

- **Eye/Face Protection:** Use safety glasses with side shields or a face shield.[2] Eye protection equipment should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[2]
- **Skin and Body Protection:** Wear a complete suit protecting against chemicals.[2] The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[2]
- **Respiratory Protection:** For operations that may generate dust, use a NIOSH-approved air-purifying respirator or a full-face supplied-air respirator.[1][2] Engineering controls, such as local exhaust ventilation, should be used to control airborne levels.[1]

Spill Containment and Cleanup Protocol

In the event of a spill, follow these procedures to mitigate exposure and environmental contamination:

- **Evacuate and Ventilate:** Evacuate personnel to safe areas and ensure adequate ventilation.[2][4] Keep people away from and upwind of the spill.[4]
- **Prevent Dust Formation:** Avoid any actions that could create or raise dust.[1][2]
- **Containment:** Prevent further leakage or spillage if it is safe to do so.[2][5] Do not let the product enter drains, sewers, or waterways.[2][6]
- **Cleanup:** Carefully sweep or shovel the spilled solid material.[2][7] Pick up and arrange for disposal without creating dust.[2]
- **Collect for Disposal:** Place the collected material into suitable, closed, and properly labeled containers for disposal.[2][4][7]

Disposal Procedures

Naphazoline Hydrochloride waste is classified as hazardous.[7] Disposal must be carried out in strict accordance with all applicable federal, state, and local regulations.[7][8]

Unused or Expired Product:

- Do Not Dispose in Drains: Do not empty into drains or release into the environment.[5][6][7]
The product is water-soluble and can spread in water systems.[7]
- Contact Licensed Disposal Service: The primary method of disposal is to contact a licensed professional waste disposal service.[2] Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Approved Disposal Methods:
 - Incineration: The material can be disposed of by controlled incineration with flue gas scrubbing.[5] Another approved method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2][9]
 - Chemical Destruction Plant: Removal to a licensed chemical destruction plant is also a suitable option.[5]

Contaminated Packaging:

- Hazardous Waste Collection: Dispose of the container to a hazardous or special waste collection point.[6][7]
- Container Treatment: As an alternative, containers can be triple-rinsed (or the equivalent).[5]
The rinsed containers can then be offered for recycling or reconditioning.[5]
- Final Disposal: If recycling is not an option, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill, where permitted.[5]

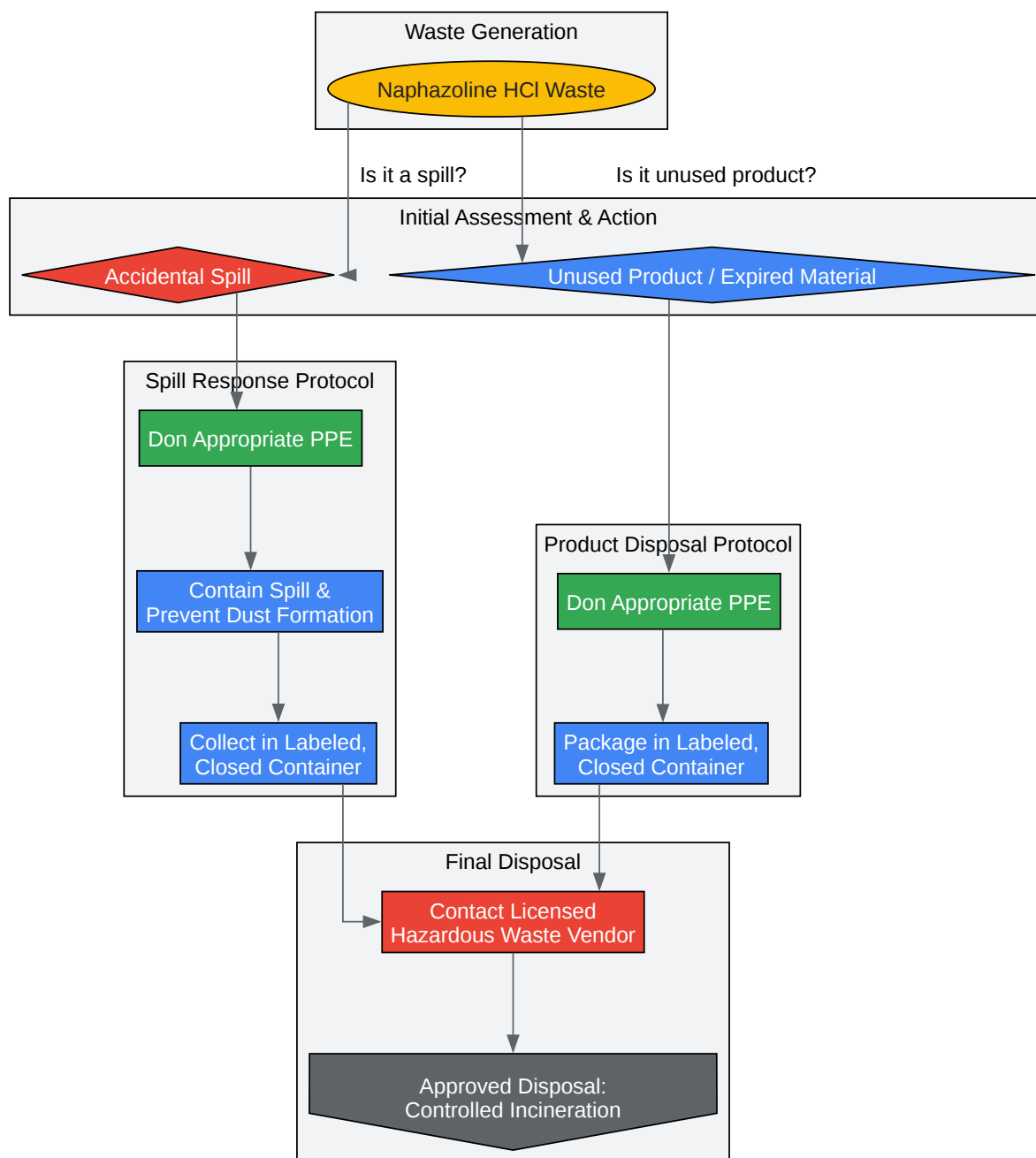
Data Presentation: Hazard and Transportation Information

The following table summarizes key quantitative and classification data for **Naphazoline Hydrochloride**.

Parameter	Value	Citation(s)
UN Number	UN2811	[4][7][9]
Proper Shipping Name	Toxic solid, organic, n.o.s.	[6][7][9]
Technical Shipping Name	Naphazoline hydrochloride	[7]
Transport Hazard Class	6.1	[4][7][9]
Packing Group	I or II	[4][7][9]
GHS Signal Word	Danger	[2][7]
GHS Hazard Statement	H300: Fatal if swallowed	[1][2][7]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Naphazoline Hydrochloride** waste.



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